

What is the incidence and characteristics of Derazantinib-associated fatigue?

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Compound Focus: Derazantinib

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Clinical trials have consistently reported asthenia and fatigue as one of the most frequent adverse events associated with **Derazantinib**. The quantitative data from key studies is summarized in the table below.

Trial / Study Identifier	Patient Population	Incidence of Asthenia/Fatigue (All Grades)	Notes
FIDES-01 Trial (Phase 2) [1]	iCCA patients with FGFR2 aberrations (N=143)	34%	Most adverse events were Grade 2 or less.
Phase 1/2 Study (NCT01752920) [2] [3]	iCCA patients with FGFR2 fusions (N=29)	69.0% (all grades); 27.6% (Grade ≥3 AEs overall)	This study reported a higher incidence, providing a broader safety profile.

How should fatigue be monitored and managed in a clinical setting?

A proactive and structured approach is recommended for monitoring and managing this side effect.

- **Proactive Monitoring:** Implement routine assessment for fatigue using standardized tools (e.g., CTCAE criteria) from the start of therapy and at every clinical visit [4].
- **Dose Interruption and Modification:** Clinical protocols for **Derazantinib** have allowed for **dose interruption** until the toxicity resolves, followed by a **dose reduction** to a lower level (e.g., from 300 mg to 200 mg or 100 mg daily) if necessary [2].
- **Supportive Care:** Educate patients and clinical staff on foundational management strategies, such as energy conservation techniques, maintaining adequate hydration and nutrition, and managing other contributing side effects like nausea [1].

What experimental protocols are used to assess Derazantinib's safety?

The data on asthenia and fatigue are collected through structured clinical trial designs and safety assessments.

- **Trial Design:** The efficacy and safety of **Derazantinib** were evaluated in open-label, single-arm studies in patients with advanced iCCA who had progressed on prior chemotherapy [1] [2].
- **Safety Assessments:** In these trials, safety was assessed through continuous monitoring of adverse events (AEs), vital signs, and laboratory parameters (hematology and clinical biochemistry). AEs were graded for severity using the **Common Terminology Criteria for Adverse Events (CTCAE) version 4.03** [2].
- **Regulatory Framework:** All clinical investigations of new drugs require an **Investigational New Drug (IND)** application to the FDA. The study must be approved and monitored by an **Institutional Review Board (IRB)** to ensure the protection of human subjects, and all participants must provide informed consent [4].

What are the recommended steps for clinical management?

The following workflow visualizes the management strategy for **Derazantinib**-associated fatigue based on the clinical trial protocols.

How can research into fatigue management be advanced?

For researchers designing future trials, consider these approaches to build upon existing knowledge:

- **Systematic Data Collection:** Implement detailed patient-reported outcome (PRO) instruments to capture the subjective impact of fatigue more precisely than CTCAE grading alone.
- **Explore Contributing Factors:** Investigate the relationship between fatigue and other common AEs of **Derazantinib**, such as hyperphosphatemia, to determine if there are shared physiological mechanisms [1] [2].
- **Review Broader Class Effects:** Analyze safety data from other FGFR inhibitors (e.g., pemigatinib) to understand if management strategies for class-wide fatigue are emerging [5].

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